dyeing protocols for Solvent Blue 83

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **C.I. Solvent Blue 83**

CAS No.: 103220-11-7
Cat. No.: S1818684

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Technical Data for Solvent Blue 83

The table below summarizes the available quantitative data for Solvent Blue 83 from the search results.

Property	Value / Description
Name	C.I. Solvent Blue 83 [1]
Molecular Structure	Anthraquinones [1]
CAS Registry Number	103220-11-7 [1]
Properties & Applications	Red light blue [1]
Melting Point	280 °C [1]
Light Fastness	Well (ISO Standard) [1]
Water Solubility	Insoluble [1]
Chemical Stability	No change in 5% Sodium Carbonate or 5% Hydrochloric acid [1]
Example Suppliers	Kayaset Blue A-2R (Nippon Kayaku Co Ltd), Sumiplast Blue OR (Sumika Fine Chemicals Co Ltd) [1]

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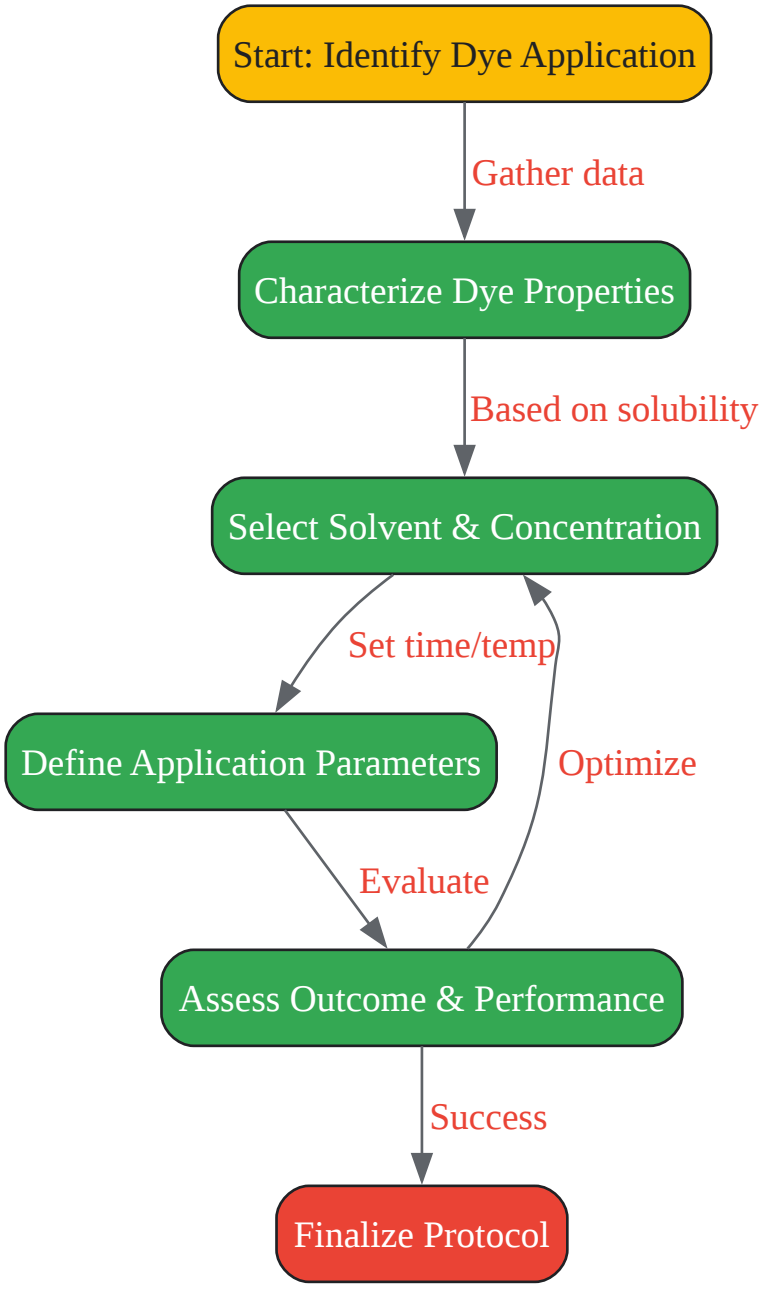
Experimental Workflow for Dye Development

The following diagram outlines a generalized, high-level workflow for developing and applying a dyeing protocol, which can serve as a logical framework for your work with Solvent Blue 83.



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Protocol Development Guidance

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Due to the lack of specific protocols for Solvent Blue 83, here are key considerations for developing your own application notes, drawing from general principles in the search results.

- **Solvent Selection**: Solvent Blue 83 is, by its name and nature, designed for use in organic solvents. Its **insolubility in water** is a key characteristic to consider when choosing an appropriate solvent system [1]. The choice of solvent will directly impact the dye's solubility, stability, and final color properties.

- **Critical Parameters to Test**: When developing your protocol, you will need to experimentally determine the optimal conditions for several variables. These include:

  - **Operating Temperature**: The dye demonstrates stability at high temperatures, with a melting point of **280°C** and good heat resistance, but the optimal application temperature for your specific process needs to be determined [1].
  - **Dye Concentration**: The concentration will affect the depth of shade. You will need to establish a standard curve for your specific application.
  - **Processing Time**: The duration of dyeing required to achieve the desired result must be empirically tested.

- **Performance & Safety Assessment**:

  - **Light Fastness**: The dye has a good ISO light fastness rating, which is promising for applications requiring color stability [1].
  - **Toxicological Profile**: The search results do not provide specific toxicological data for Solvent Blue 83. It is imperative to consult the **Material Safety Data Sheet (MSDS)** from suppliers like Nippon Kayaku or Sumika Fine Chemicals for safe handling procedures, especially in a drug development context [1].

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References

1. Solvent Blue 83 [worlddyevariety.com]

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